Application Notes and Protocols for Indole-3-amidoxime Solutions

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Compound of Interest

Compound Name:	*Indole-3-amidoxime*
Cat. No.:	*B3024108*

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Introduction

Indole-3-amidoxime is a synthetic intermediate with potential applications in pharmaceutical synthesis.[1][2][3] Its structural motif, the amidoxime group, is found in various biologically active compounds. Notably, amidoxime derivatives have been identified as inhibitors of Indoleamine 2,3-dioxygenase 1 (IDO1), a key enzyme in the kynurenine pathway of tryptophan metabolism and a target in cancer immunotherapy.[2][4] This document provides detailed protocols for the dissolution and storage of **Indole-3-amidoxime** to ensure its stability and proper handling for research applications.

Chemical and Physical Properties

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Property	Value	Reference
CAS Number	95649-37-9	[2][3]
Molecular Formula	$C_9H_9N_3O$	[2][5]
Molecular Weight	175.19 g/mol	[5]
Appearance	Crystalline solid	[4]
Purity	≥97%	[2][4]

Solubility Data

Solvent	Solubility	Notes	Reference
DMSO	~14 mg/mL (~79.9 mM)	Ultrasonic treatment may be needed for complete dissolution.	[2][6]
DMF	~12.5 mg/mL (~71.4 mM)	[2]	
DMSO:PBS (pH 7.2) (1:10)	~0.1 mg/mL	Prepare by first dissolving in DMSO, then diluting with PBS.	[2][4]

Experimental Protocols

1. Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Indole-3-amidoxime** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Indole-3-amidoxime** (solid)
- Anhydrous DMSO
- Sterile, amber glass vials with screw caps

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- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate the vial of solid **Indole-3-amidoxime** to room temperature before opening to prevent moisture condensation.
- Weigh out the desired amount of **Indole-3-amidoxime** using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 1.752 mg.
- Transfer the weighed compound to a sterile amber glass vial.
- Add the appropriate volume of anhydrous DMSO to the vial. For a 10 mM solution, add 1 mL of DMSO for every 1.752 mg of compound.
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[6]
- Once dissolved, the stock solution is ready for use or for further dilution into aqueous buffers.

2. Preparation of a Working Solution in an Aqueous Buffer

Indole-3-amidoxime has limited solubility in aqueous solutions. This protocol outlines the preparation of a working solution in a buffer like Phosphate-Buffered Saline (PBS) by diluting a DMSO stock solution.

Materials:

- 10 mM **Indole-3-amidoxime** stock solution in DMSO
- Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile conical tubes or vials

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Procedure:

- Begin with the 10 mM stock solution of **Indole-3-amidoxime** in DMSO.
- Determine the final desired concentration and volume of the working solution.
- Add the required volume of the DMSO stock solution to the aqueous buffer. For example, to prepare a 100 µM working solution, dilute the 10 mM stock solution 1:100 in PBS.
- It is recommended to add the DMSO stock solution to the buffer while gently vortexing to ensure proper mixing and to avoid precipitation.
- Due to the limited stability of **Indole-3-amidoxime** in aqueous solutions, it is strongly recommended to prepare these solutions fresh on the day of use and not to store them for more than one day.[4]

Storage and Stability

Form	Storage Temperature	Stability	Reference
Solid	-20°C	≥ 2 years	[4]
DMSO Stock Solution	-20°C	1 month	[1]
-80°C	6 months	[1]	
Aqueous Working Solution	4°C	Not recommended for storage longer than one day.	[4]

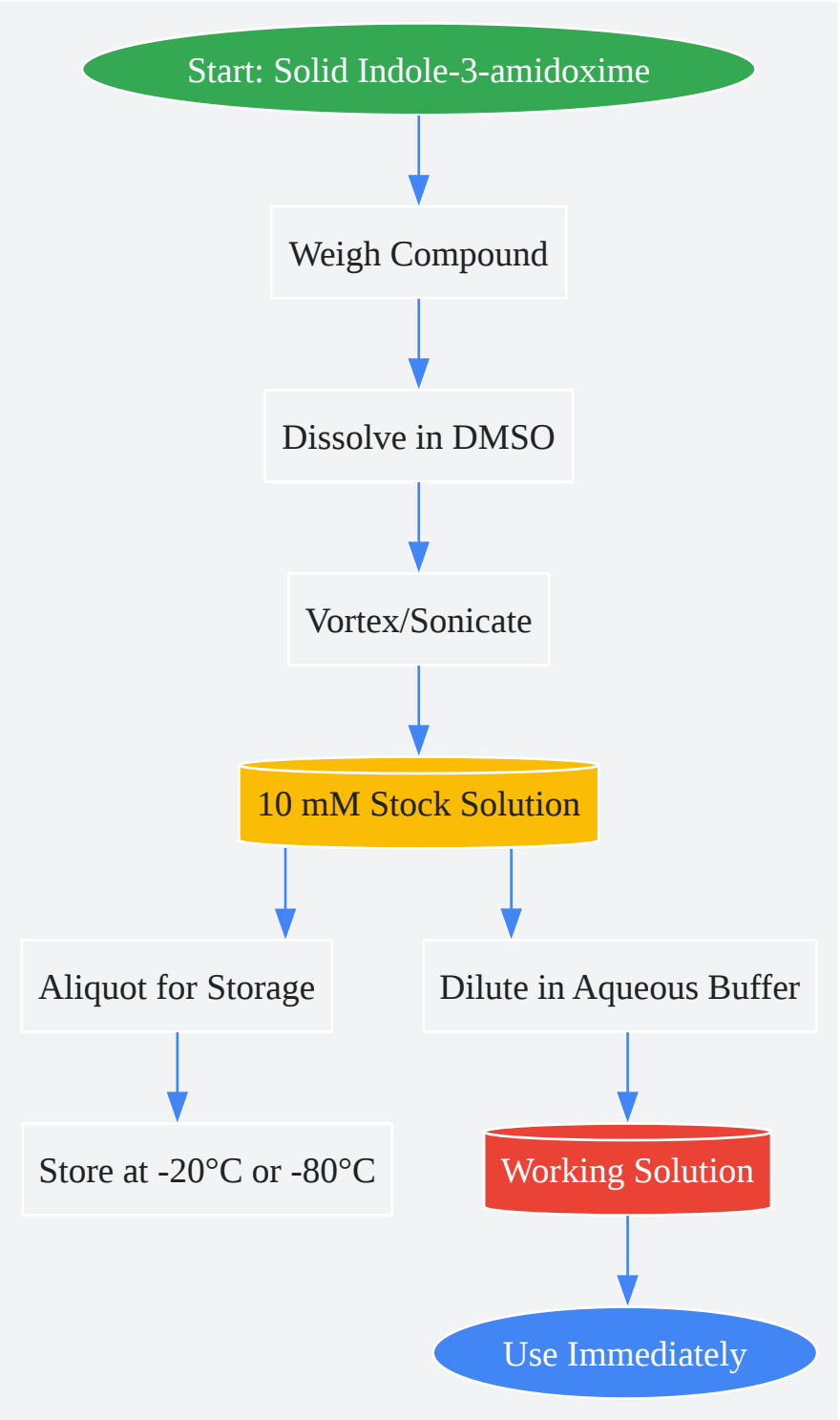
Important Considerations:

- Always handle **Indole-3-amidoxime** in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[4]
- To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes before freezing.[1]

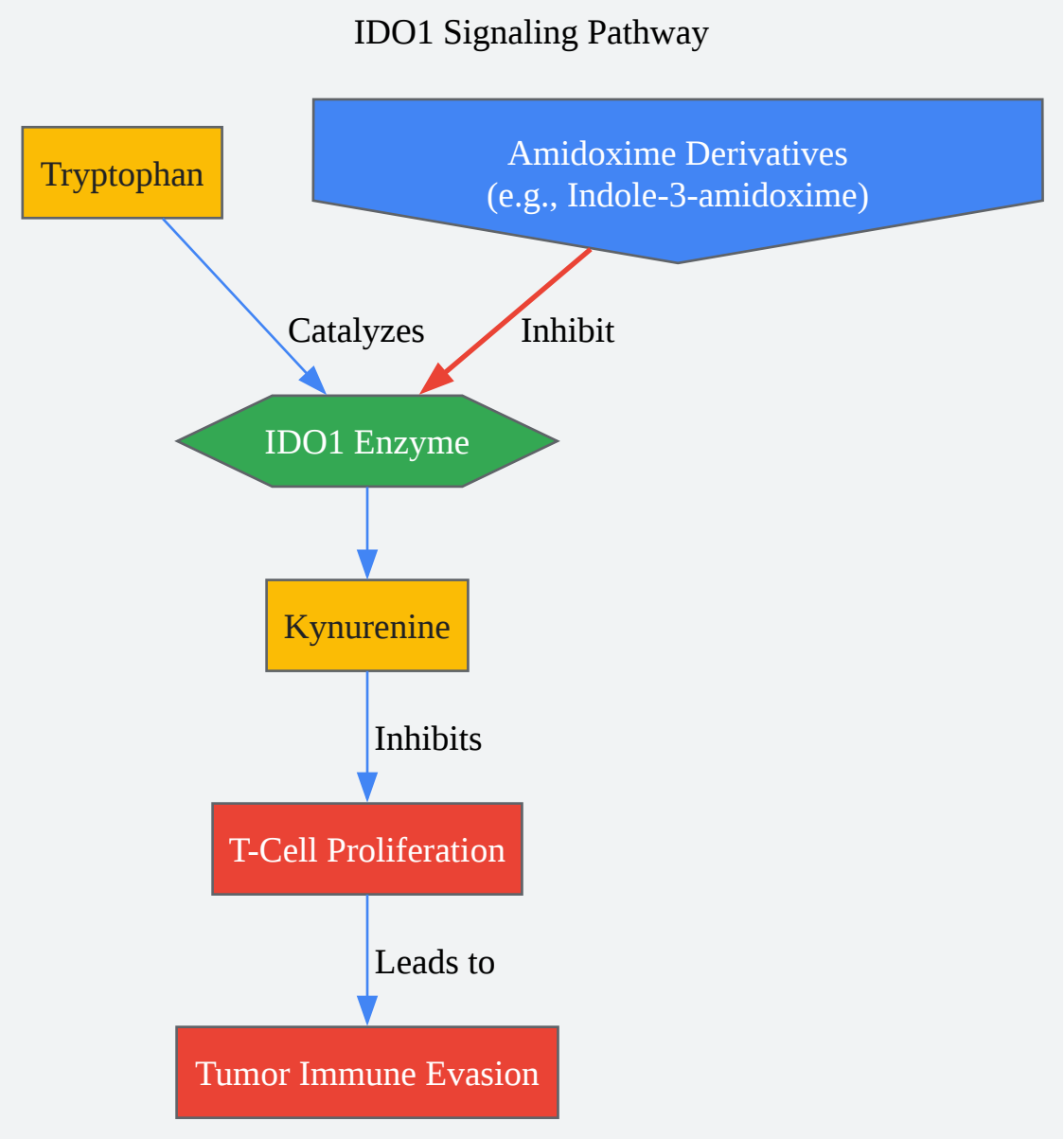
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